

Technical Guide: Synthesis of 2-Bromo-1-(4-fluorophenyl)ethanone-d4

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Compound of Interest

Compound Name: 2-Bromo-1-(4-fluorophenyl)ethanone-d4

Cat. No.: B15554374

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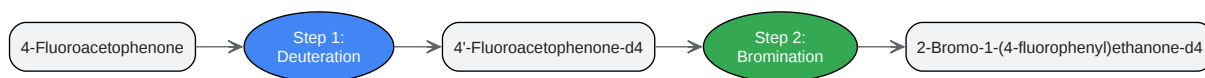
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **2-Bromo-1-(4-fluorophenyl)ethanone-d4**, a deuterated analog of a valuable synthetic intermediate. This document provides a comprehensive overview of the synthetic pathway, detailed experimental protocols, and relevant characterization data. The strategic incorporation of deuterium atoms into the phenyl ring of the parent compound makes **2-Bromo-1-(4-fluorophenyl)ethanone-d4** a useful tool in various research applications, including as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and in studies of drug metabolism.^[1]

Synthetic Strategy

The synthesis of **2-Bromo-1-(4-fluorophenyl)ethanone-d4** is achieved through a two-step process commencing with the deuteration of the commercially available starting material, 4-fluoroacetophenone. This is followed by the selective bromination of the resulting deuterated intermediate, 4'-fluoroacetophenone-d4.

Overall Synthetic Scheme:



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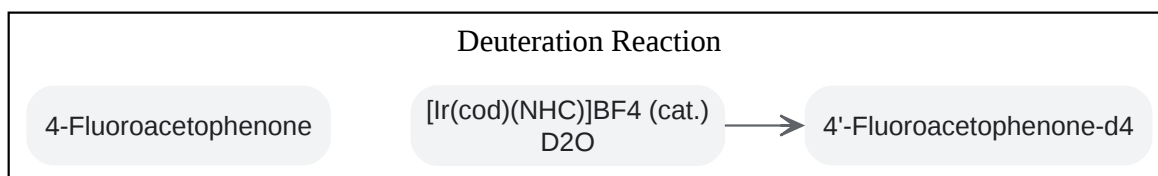
Figure 1: Overall synthetic workflow for **2-Bromo-1-(4-fluorophenyl)ethanone-d4**.

Experimental Protocols

Step 1: Synthesis of 4'-Fluoroacetophenone-d4

The critical step in this synthesis is the regioselective introduction of four deuterium atoms onto the phenyl ring of 4-fluoroacetophenone. This is effectively achieved via an iridium-catalyzed hydrogen-deuterium (H/D) exchange reaction. The ketone directing group facilitates the ortho-deuteration, and the reaction proceeds to completion to afford the desired 2,3,5,6-tetradeuterated product.

Reaction Scheme:



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Figure 2: Reaction scheme for the synthesis of 4'-Fluoroacetophenone-d4.

Materials:

Reagent/Solvent	CAS Number	Molecular Formula
4-Fluoroacetophenone	403-42-9	C ₈ H ₇ FO
[Ir(cod)(IMes)]BF ₄ (or similar Ir catalyst)	-	-
Deuterium Oxide (D ₂ O)	7789-20-0	D ₂ O
Dichloromethane (DCM)	75-09-2	CH ₂ Cl ₂

Procedure:

- To a dry Schlenk flask under an argon atmosphere, add 4-fluoroacetophenone (1.0 eq) and the iridium catalyst (e.g., [Ir(cod)(IMes)]BF₄, 1-2 mol%).
- Add degassed dichloromethane as the solvent.
- Add deuterium oxide (D₂O, a large excess, e.g., 20 eq) to the reaction mixture.
- Seal the flask and heat the mixture at a specified temperature (e.g., 80-100 °C) for a designated period (e.g., 12-24 hours), with vigorous stirring.
- Monitor the reaction progress by ¹H NMR spectroscopy to confirm the disappearance of the aromatic proton signals.
- Upon completion, cool the reaction mixture to room temperature.
- Extract the product with dichloromethane.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford pure 4'-fluoroacetophenone-d₄.

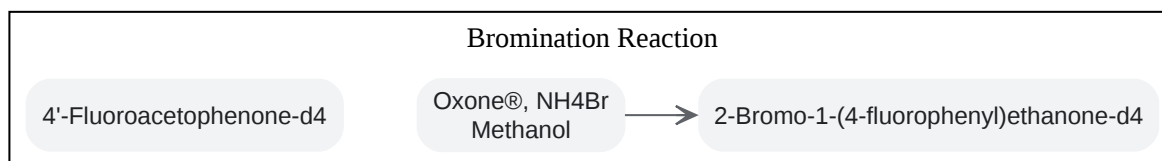
Quantitative Data (Expected):

Parameter	Value
Yield	>90%
Isotopic Purity	>98%

Step 2: Synthesis of 2-Bromo-1-(4-fluorophenyl)ethanone-d4

The second step involves the α -bromination of the deuterated ketone, 4'-fluoroacetophenone-d4. A mild and efficient method for this transformation utilizes Oxone® and ammonium bromide in methanol. This method offers high yields and regioselectivity for the desired product.

Reaction Scheme:



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Figure 3: Reaction scheme for the synthesis of **2-Bromo-1-(4-fluorophenyl)ethanone-d4**.

Materials:

Reagent/Solvent	CAS Number	Molecular Formula
4'-Fluoroacetophenone-d4	1335333-86-2	C ₈ H ₃ D ₄ FO
Oxone®	70693-62-8	2KHSO ₅ ·KHSO ₄ ·K ₂ SO ₄
Ammonium Bromide (NH ₄ Br)	12124-97-9	NH ₄ Br
Methanol (MeOH)	67-56-1	CH ₃ OH
Ethyl Acetate	141-78-6	C ₄ H ₈ O ₂
Sodium Thiosulfate	7772-98-7	Na ₂ S ₂ O ₃

Procedure:

- Dissolve 4'-fluoroacetophenone-d4 (1.0 eq) and ammonium bromide (1.1 eq) in methanol in a round-bottom flask.
- To this stirred solution, add Oxone® (1.1 eq) portion-wise at room temperature.
- Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC). The reaction is typically complete within 1-2 hours.
- Upon completion, quench the reaction by adding an aqueous solution of sodium thiosulfate.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel (eluting with a mixture of hexane and ethyl acetate) to yield pure **2-Bromo-1-(4-fluorophenyl)ethanone-d4**.

Quantitative Data (Expected):

Parameter	Value
Yield	>95%
Purity	>98%

Characterization Data

The structural confirmation of the final product, **2-Bromo-1-(4-fluorophenyl)ethanone-d4**, is achieved through standard analytical techniques.

Table 1: Physicochemical and Spectroscopic Data

Property	4'-Fluoroacetophenone-d4	2-Bromo-1-(4-fluorophenyl)ethanone-d4
Molecular Formula	C ₈ H ₃ D ₄ FO	C ₈ H ₂ D ₄ BrFO
Molecular Weight	142.19 g/mol	221.06 g/mol
CAS Number	1335333-86-2	1219803-30-1
¹ H NMR	Signals corresponding to the acetyl protons will be observed. The aromatic region will show the absence of proton signals.	A singlet corresponding to the -CH ₂ Br protons will be observed. The aromatic region will show the absence of proton signals.
¹³ C NMR	Signals for the carbonyl carbon, methyl carbon, and the deuterated aromatic carbons will be observed. The C-D coupling will lead to multiplets for the aromatic carbons.	Signals for the carbonyl carbon, the bromomethyl carbon, and the deuterated aromatic carbons will be observed.
Mass Spectrometry (EI)	M ⁺ peak at m/z 142.	M ⁺ peak at m/z 220/222 (characteristic isotopic pattern for bromine).

For comparison, the ^1H NMR spectrum of the non-deuterated 2-Bromo-1-(4-fluorophenyl)ethanone in CDCl_3 shows a singlet for the CH_2Br protons at approximately 4.43 ppm and multiplets for the aromatic protons in the range of 7.14-8.13 ppm.[2] The ^{13}C NMR spectrum of the non-deuterated compound shows a signal for the CH_2Br carbon at around 30.5 ppm and the carbonyl carbon at approximately 189.7 ppm.[3]

Safety Considerations

Standard laboratory safety precautions should be followed, including the use of personal protective equipment (gloves, safety glasses, lab coat). All manipulations should be performed in a well-ventilated fume hood. 2-Bromo-1-(4-fluorophenyl)ethanone is a lachrymator and corrosive; handle with care.

Conclusion

This technical guide provides a detailed and reliable two-step synthetic route for the preparation of **2-Bromo-1-(4-fluorophenyl)ethanone-d4**. The described protocols for the iridium-catalyzed deuteration and subsequent mild bromination offer high yields and purity of the desired isotopically labeled compound, making it readily accessible for its intended applications in research and development.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [pharmaffiliates.com](https://www.pharmaffiliates.com) [pharmaffiliates.com]
- 3. [rsc.org](https://www.rsc.org) [rsc.org]
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